

Key Organoaluminum Compounds and Their Reactivity

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Compound Focus: Aluminum, tributyl-

CAS No.: 1116-70-7

Cat. No.: S1502603

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The table below summarizes notable organoaluminum compounds and their reported catalytic performance in specific reactions, as found in the recent scientific literature. This can form the basis for a performance comparison.

Compound / System Name	Type / Key Feature	Reaction Tested	Reported Performance / Outcome	Conditions
L1AlH ₂ (1) [1]	Aluminum hydride complex	Monohydroboration of carbodiimides	96% conversion of DippN=C=NDipp	4 mol% catalyst, 70°C, 4 hrs, solvent-free
L2AlH ₂ (NMe ₃) (2) [1]	Aluminum hydride complex (Schiff base)	Monohydroboration of carbodiimides	Produced monohydroborated N-borylformamidine	Mild, solvent-free conditions
L3AlH (3) [1]	Aluminum hydride complex	Monohydroboration of carbodiimides	Produced monohydroborated N-borylformamidine	Mild, solvent-free conditions

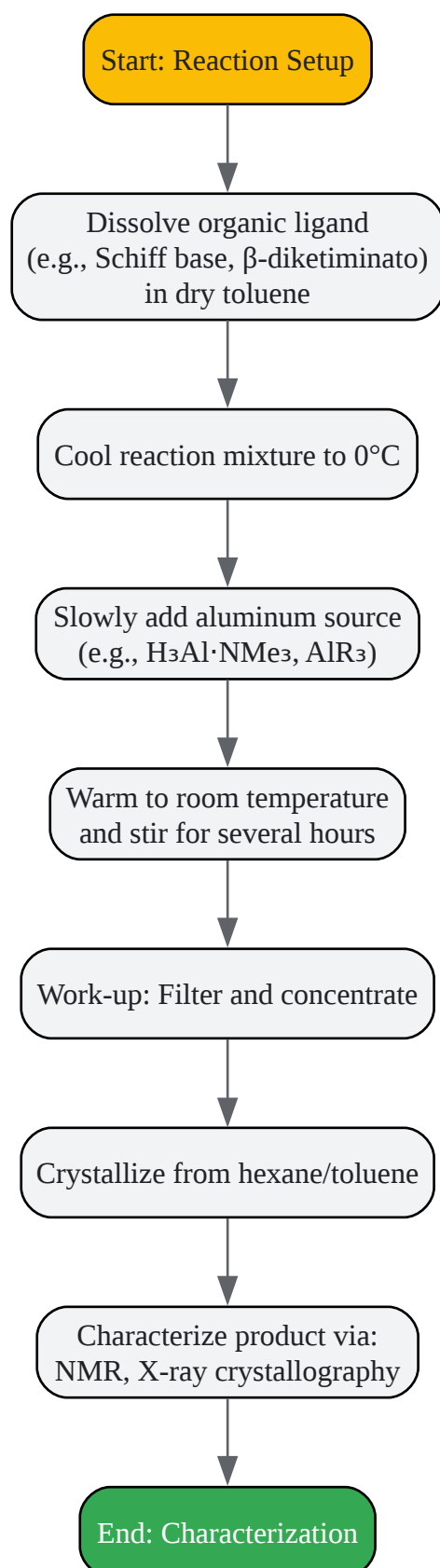
Compound / System Name	Type / Key Feature	Reaction Tested	Reported Performance / Outcome	Conditions
L4AlH(NMe3) (4) [1]	Aluminum hydride complex	Monohydroboration of carbodiimides	Afforded C-borylformamidine product (different selectivity)	Mild, solvent-free conditions
L1AlMe2 (5) [1]	Aluminum alkyl complex	Monohydroboration of carbodiimides	Produced monohydroborated N-borylformamidine	Mild, solvent-free conditions
Cp₂ZrCl₂-XAlBu₁₂ [2]	Zirconocene-Aluminum Bimetallic	Hydro-, Carbo-, and Cycloalumination of alkenes	High substrate conversion and selectivity	Milder conditions due to catalysis
i-Bu₃Al(TMP)Li [3]	Lithium Aluminate Base	Directed C-H bond metalation of arenes	High functional group tolerance (OMe, ester, CN, I)	Enables metalation without halogen exchange

Experimental Workflows in Research

While the search results do not contain step-by-step protocols for quality control, they detail common synthetic and catalytic methodologies in research. The following workflows outline these general processes.

Workflow 1: Synthesis of Organoaluminum Catalysts

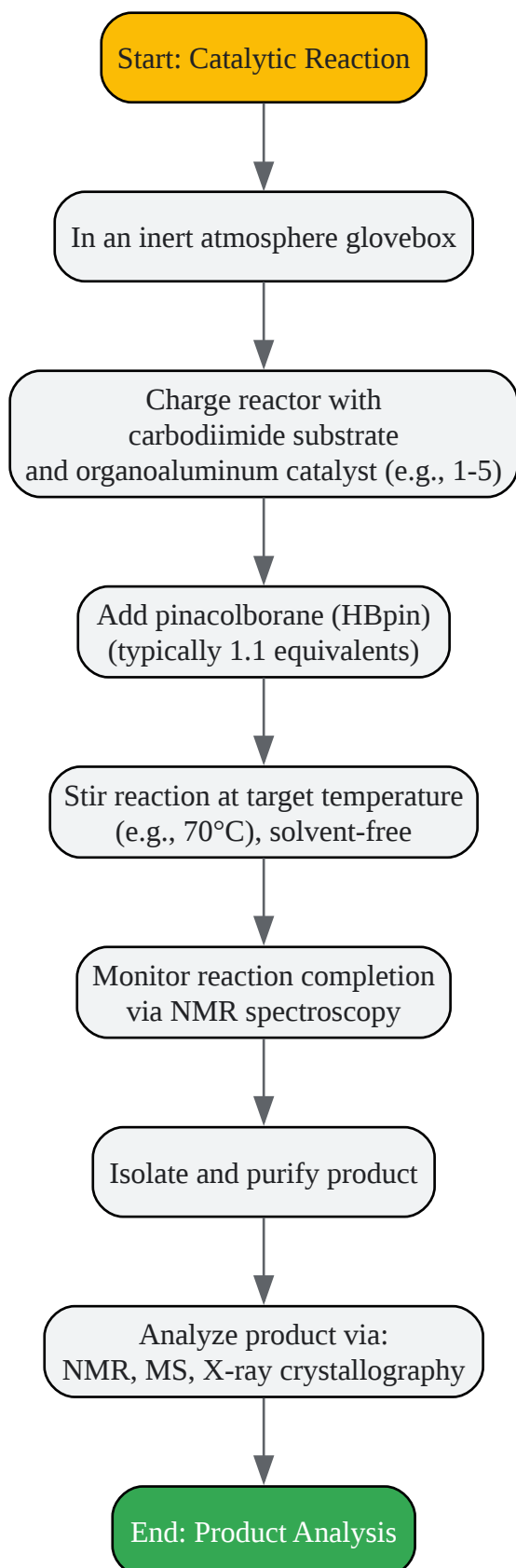
Many advanced organoaluminum catalysts, particularly hydride complexes, are synthesized by reacting an organic ligand precursor with an aluminum source.



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Workflow 2: Catalytic Hydroboration Protocol

A common application for organoaluminum compounds is the catalytic hydroboration of unsaturated bonds, such as carbodiimides.



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References

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